

# An In-depth Technical Guide to Citronellyl Formate (CAS 105-85-1)

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## Compound of Interest

Compound Name: Citronellyl formate

Cat. No.: B091523

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## Abstract

**Citronellyl formate** (CAS 105-85-1) is a monoterpene ester recognized for its characteristic fresh, fruity, and floral aroma, reminiscent of rose and geranium. Predominantly utilized in the fragrance and flavor industries, its physicochemical properties, synthesis, and safety profile are of significant interest. This technical guide provides a comprehensive overview of **citronellyl formate**, including its chemical and physical characteristics, a detailed synthesis protocol, and an analysis of its biological and toxicological data. The information is curated to support research, development, and safety assessment activities. While extensively evaluated for dermatological effects, particularly skin sensitization, data on specific molecular signaling pathways remains limited, reflecting its primary application in consumer goods rather than therapeutics.

## Physicochemical Properties

**Citronellyl formate** is a colorless to pale yellow liquid. Its identity and key physical and chemical properties are summarized in the tables below. These properties are critical for its application in various formulations and for predicting its environmental fate and transport.

## Chemical Identity

| Identifier        | Value  |
|-------------------|--|
| Chemical Name     | 3,7-dimethyloct-6-enyl formate                         |
| Synonyms          | Citronellyl methanoate, Formic acid, citronellyl ester |
| CAS Number        | 105-85-1   |
| Molecular Formula | C <sub>11</sub> H <sub>20</sub> O <sub>2</sub>         |
| Molecular Weight  | 184.28 g/mol [1]                                       |
| SMILES            | CC(CCC=C(C)C)CCOC=O                                    |
| InChIKey          | DZNVIZQPWLDQHI-UHFFFAOYSA-N                            |

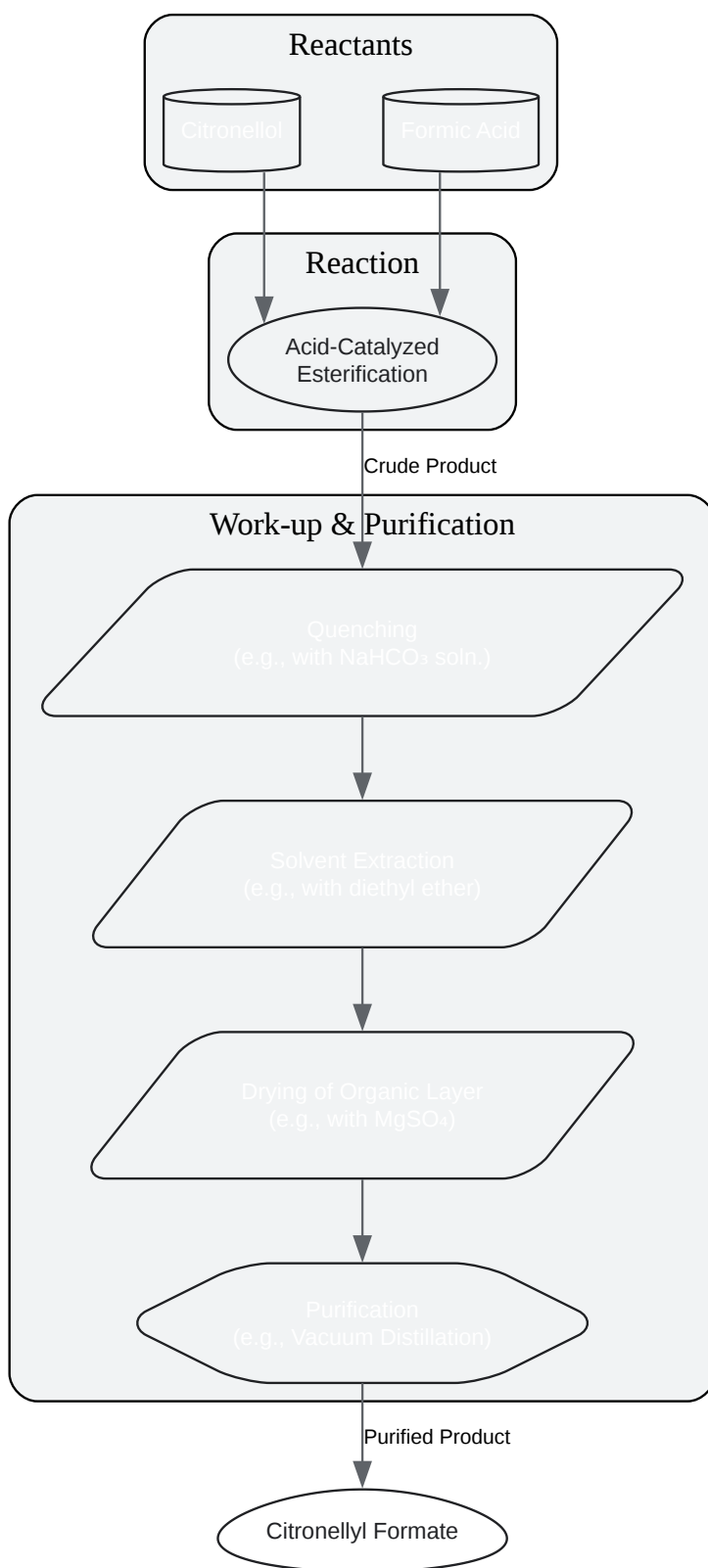
## Physical and Chemical Properties

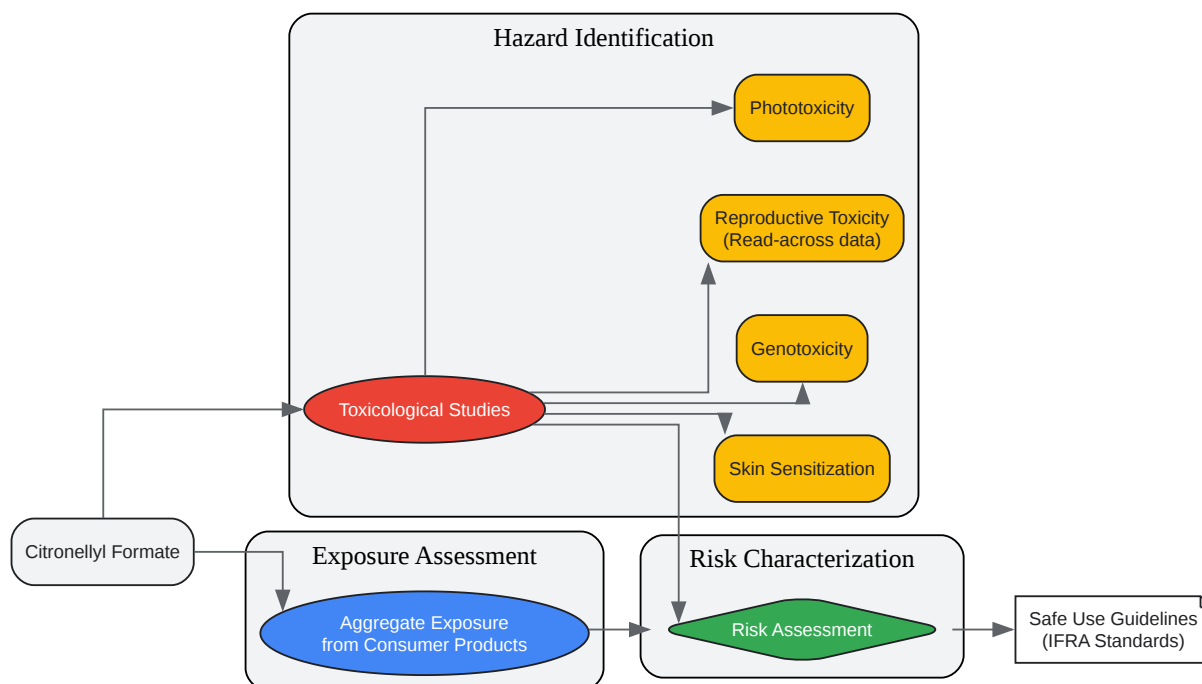
| Property         | Value  | Experimental Conditions |
|------------------|--|-------------------------|
| Appearance       | Colorless to pale yellow liquid                                  | Ambient                 |
| Odor Profile     | Fruity, floral, rose, green, citrus                              | -                       |
| Boiling Point    | 235 °C   | 760 mmHg                |
| Density          | 0.897 g/mL   | 25 °C                   |
| Refractive Index | 1.443 - 1.449  | 20 °C                   |
| Flash Point      | 92 °C (197.6 °F)   | Closed cup              |
| Vapor Pressure   | 0.03495 mmHg   | 23 °C                   |
| Solubility       | Soluble in alcohol and most oils; 16.2 mg/L in water (estimated) | -                       |
| logP             | 3.8  | -                       |

## Synthesis and Manufacturing

**Citronellyl formate** is synthetically produced via the direct esterification of citronellol with formic acid.<sup>[1][2][3][4]</sup> This reaction is typically catalyzed by an acid. While industrial processes are proprietary, a general laboratory-scale protocol can be outlined.

## Synthesis Workflow





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## References

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